

comparison of 4-Phenylbutanal and benzaldehyde

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Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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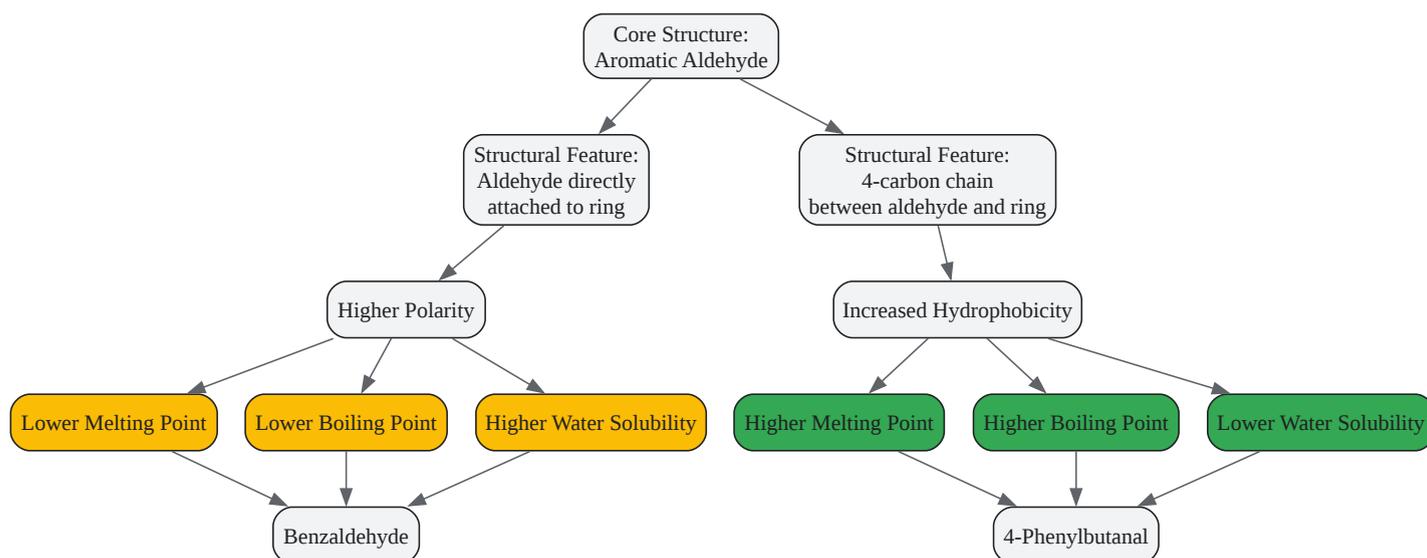
Chemical Property Comparison

The core differences between these two aldehydes are summarized in the following table for a quick overview.

Property	4-Phenylbutanal	Benzaldehyde
CAS Number	18328-11-5 [1]	100-52-7 [2] [3]
Molecular Formula	C ₁₀ H ₁₂ O [1]	C ₇ H ₆ O [2] [3]
Molecular Weight	148.202 g/mol [1]	106.12 g/mol [3]
Melting Point	45-48 °C [1]	-57.12 °C [2] / -26 °C [3]
Boiling Point	243.3 °C [1]	178.1 °C [2]
Density	0.971 g/cm ³ [1]	1.044 g/mL [2]

Property	4-Phenylbutanal	Benzaldehyde
Flash Point	115.9 °C [1]	64-145 °C (values vary by source) [2] [3]
Vapor Pressure	0.0323 mmHg at 25°C [1]	4 mmHg at 45°C [3]
Water Solubility	Information missing	~6.95 g/L at 25°C [2]
LogP	2.21 [1]	1.64 [2]
Structural Feature	Phenyl group separated from aldehyde by a 4-carbon alkyl chain	Formyl group attached directly to the benzene ring

The relationship between their structures and the resulting properties can be visualized in the following diagram:



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Diagram: Structural Impact on Physical Properties

Experimental Data & Protocols

The physicochemical data for these compounds are typically determined through standardized experimental methods.

1. Vapor Pressure Measurement

- **Objective:** To determine a compound's volatility, which is crucial for understanding its environmental fate and distribution. [4]
- **Protocol:** A common method is the **static method**. The compound is placed in a temperature-controlled chamber, and its equilibrium vapor pressure is measured directly at different temperatures. For solids, this measures sublimation pressure; for liquids, vaporization pressure. [4]

- **Data Application:** The vapor pressure values for **4-Phenylbutanal** (0.0323 mmHg at 25°C) [1] and Benzaldehyde (4 mmHg at 45°C) [3] were likely obtained through such methods. This data shows that Benzaldehyde is significantly more volatile than **4-Phenylbutanal** at comparable temperatures.

2. Melting Point Determination

- **Objective:** To identify the temperature at which a solid becomes a liquid, indicating purity and crystal lattice strength.
- **Protocol:** A standard technique is **Differential Scanning Calorimetry (DSC)**. A small sample is heated at a controlled rate. The instrument measures the heat flow difference between the sample and a reference. The melting point is identified by an endothermic peak, and the area under the peak gives the enthalpy of fusion. [4]
- **Data Application:** The sharp melting point of **4-Phenylbutanal** (45-48 °C) [1] suggests a crystalline solid, while Benzaldehyde's low melting point (-57.12 °C to -26 °C) [2] [3] confirms it is a liquid at room temperature.

3. Water Solubility Measurement

- **Objective:** To quantify how a compound partitions in aqueous environments, impacting its bioavailability and environmental mobility.
- **Protocol:** The **saturation shake-flask method** is often used. An excess of the compound is added to water and shaken at a constant temperature (e.g., 25 °C) until equilibrium is reached. The saturated solution is then filtered, and the concentration of the dissolved compound is analyzed, for example, using **Ultraviolet-Visible (UV-Vis) Spectroscopy**. [4]

Key Comparative Insights for Researchers

- **Molecular Flexibility & Drug Design:** The flexible four-carbon chain in **4-Phenylbutanal** makes it a valuable building block in pharmaceutical synthesis, as it can be used to spatially separate the aromatic moiety from a reactive center or to modulate the molecule's overall lipophilicity. [1]
- **Photochemical Reactivity:** Benzaldehyde has well-documented photochemical properties. Upon light absorption, it can reach a triplet excited state that acts as a hydrogen atom abstractor or undergoes decomposition to benzene and carbon monoxide. [5] This reactivity is harnessed in organic synthesis and photopolymerization. The longer chain in **4-Phenylbutanal** would significantly alter its photochemical behavior.
- **Environmental Fate Prediction:** The **higher LogP and lower vapor pressure** of **4-Phenylbutanal** suggest it is more lipophilic and less volatile than Benzaldehyde. [1] [2] In environmental modeling, this indicates that **4-Phenylbutanal** has a greater potential to bioaccumulate and is less likely to be lost to the atmosphere compared to Benzaldehyde.

Recommendations for Further Research

The available data has some limitations that you may need to address in your work:

- **Data Gaps:** Key properties like the **water solubility and specific safety data (LD50) for 4-Phenylbutanal** are missing from the located sources.
- **Experimental Context:** The search results provide numerical data but often lack details on the experimental conditions and uncertainty margins, which are critical for a full scientific evaluation.

I suggest you consult specialized handbooks like the **CRC Handbook of Chemistry and Physics** or search in-depth in databases such as **SciFinder** or **Reaxys** to find more complete datasets and primary literature for these compounds.

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References

1. - 4 | CAS#:18328-11-5 | Chemsrcc phenylbutanal [chemsrc.com]
2. - Wikipedia Benzaldehyde [en.wikipedia.org]
3. | 100-52-7 Benzaldehyde [chemicalbook.com]
4. Exploring the Volatility, Phase Transitions, and Solubility Properties of... [pmc.ncbi.nlm.nih.gov]
5. Aldehydes as powerful initiators for photochemical transformations [beilstein-journals.org]

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